A Comprehensive Guide to the Synthesis and Structural Characterization of Vitamin E Linoleate

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Compound of Interest

Compound Name:	*Vitamin E linoleate*
CAS No.:	*36148-84-2*
Cat. No.:	*B1234166*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and structural characterization of **Vitamin E linoleate** (α-tocopheryl linoleate), an ester that combines the antioxidant properties of Vitamin E with the beneficial fatty acid, linoleic acid. This document details both chemical and enzymatic synthesis routes, purification methods, and comprehensive structural elucidation techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) spectroscopy.

Introduction

Vitamin E, a fat-soluble antioxidant, plays a crucial role in protecting cell membranes from oxidative damage.[1] However, its application can be limited by its relative instability. Esterification of Vitamin E with fatty acids, such as linoleic acid, enhances its stability while retaining or even improving its biological efficacy.[2][3] **Vitamin E linoleate** is valued in the cosmetic and pharmaceutical industries for its moisturizing and antioxidant properties.[2][4]

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This guide provides detailed methodologies for its synthesis and characterization to support research and development in these fields.

Synthesis of **Vitamin E Linoleate**

The synthesis of **Vitamin E linoleate** is primarily achieved through the esterification of α-tocopherol with linoleic acid. This can be accomplished via chemical or enzymatic methods.

Chemical Synthesis

Chemical synthesis typically involves the use of a catalyst to facilitate the esterification reaction between α-tocopherol and an activated form of linoleic acid (e.g., linoleoyl chloride) or directly with linoleic acid in the presence of a coupling agent.

Experimental Protocol: Chemical Synthesis

- Materials:
  - α-tocopherol
  - Linoleic acid
  - Dicyclohexylcarbodiimide (DCC) - coupling agent
  - 4-Dimethylaminopyridine (DMAP) - catalyst
  - Dichloromethane (DCM) - solvent
  - Hexane
  - Diethyl ether
- Procedure:
  - Dissolve α-tocopherol and linoleic acid in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon).
  - Add a catalytic amount of DMAP to the solution.

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- In a separate flask, dissolve DCC in anhydrous DCM.
- Slowly add the DCC solution to the α-tocopherol and linoleic acid mixture at 0°C with constant stirring.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, filter the mixture to remove the dicyclohexylurea byproduct.
- Wash the filtrate with water, followed by a saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/diethyl ether gradient to yield pure **Vitamin E linoleate**.[2]

Enzymatic Synthesis

Enzymatic synthesis offers a milder and more selective alternative to chemical methods, often resulting in higher purity and fewer byproducts.[2] Lipases are commonly employed as biocatalysts for the esterification of α-tocopherol and linoleic acid.[5]

Experimental Protocol: Enzymatic Synthesis (Lipase-Catalyzed)

- Materials:
  - α-tocopherol
  - Linoleic acid
  - Immobilized lipase (e.g., Novozym 435 - Candida antarctica lipase B)[6]
  - Anhydrous organic solvent (e.g., hexane or a solvent-free system)[6]
  - Molecular sieves (optional, to remove water)

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- Procedure:
  - Combine α-tocopherol and linoleic acid in a suitable reaction vessel. For solvent-based reactions, dissolve the substrates in anhydrous hexane.
  - Add the immobilized lipase to the mixture. The enzyme loading is typically between 5-10% (w/w) of the total substrates.
  - If the reaction is sensitive to water, add activated molecular sieves to the reaction mixture.
  - Incubate the reaction at a controlled temperature (typically 40-60°C) with constant agitation (e.g., in a shaking incubator).
  - Monitor the reaction progress by analyzing aliquots using High-Performance Liquid Chromatography (HPLC).
  - Upon completion, remove the immobilized enzyme by filtration.
  - If a solvent was used, remove it under reduced pressure.
  - The resulting product can be further purified if necessary, although enzymatic reactions often yield a product of high purity.[6]

Purification and Yield

Purification of **Vitamin E linoleate** is crucial to remove unreacted starting materials, catalysts, and byproducts. Column chromatography is a standard method for purifying the chemically synthesized product. For enzymatic synthesis, simple filtration to remove the immobilized enzyme may be sufficient.[1] The purity of the final product can be assessed by HPLC.[7]

Table 1: Summary of Synthesis Parameters and Outcomes

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Parameter	Chemical Synthesis	Enzymatic Synthesis
Catalyst	DCC/DMAP	Immobilized Lipase (e.g., Novozym 435)
Solvent	Dichloromethane	Hexane or Solvent-free
Temperature	0°C to Room Temperature	40 - 60°C
Reaction Time	12 - 24 hours	24 - 72 hours
Typical Yield	70 - 90%	>95% conversion often reported
Purification	Column Chromatography	Filtration

Structural Characterization

The structure of the synthesized **Vitamin E linoleate** is confirmed using a combination of spectroscopic techniques.

Physicochemical Properties

Table 2: Physicochemical Properties of **Vitamin E Linoleate**

Property	Value
Molecular Formula	$C_{47}H_{80}O_3$
Molecular Weight	693.13 g/mol
Appearance	Viscous oily liquid
Color	Yellow
Solubility	Soluble in esters, vegetal & mineral oils; Insoluble in water[8]
Boiling Point (est.)	721.13 °C @ 760 mm Hg[9]
Flash Point (est.)	320.8 °C[9]

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Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H and ^{13}C NMR spectroscopy are powerful tools for elucidating the molecular structure of **Vitamin E linoleate**. While specific spectral data for **Vitamin E linoleate** is not readily available in the public domain, the expected chemical shifts can be inferred from the spectra of α-tocopherol and linoleic acid.[10][11][12]

Expected ^{1}H NMR Spectral Features:

- Aromatic protons of the chromanol ring.
- Methylene protons of the chromanol ring and the phytyl tail of the Vitamin E moiety.
- Methyl protons on the chromanol ring and the phytyl tail.
- Olefinic protons from the linoleate chain.
- Methylene protons alpha to the carbonyl group and adjacent to the double bonds in the linoleate chain.
- A terminal methyl proton signal from the linoleate chain.

Expected ^{13}C NMR Spectral Features:

- Carbonyl carbon of the ester group.
- Aromatic and olefinic carbons.
- Aliphatic carbons from the phytyl tail and the linoleate chain.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its identity. For **Vitamin E linoleate**, the molecular ion peak $[M]^+$ would be expected at m/z 693.1. The fragmentation pattern would likely show characteristic losses of the linoleate chain and fragmentation of the tocopherol moiety.[13][14][15]

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Table 3: Expected Mass Spectrometry Fragments of α-Tocopheryl Linoleate

m/z (Mass-to-Charge Ratio)	Proposed Fragment Identity
693.1	$[M]^+$ (Molecular Ion)
430.4	$[\alpha\text{-Tocopherol}]^+$ fragment
280.2	$[\text{Linoleic acid}]^+$ fragment
165.1	Key fragment from the chromanol ring of tocopherol

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule. The FTIR spectrum of **Vitamin E linoleate** will exhibit characteristic absorption bands for the ester carbonyl group, C-H bonds, C=C bonds, and C-O bonds.[4][16][17]

Table 4: Key FTIR Peak Assignments for **Vitamin E Linoleate**

Wavenumber (cm^{-1})	Functional Group	Vibrational Mode
~2925 and 2855	C-H (alkane)	Asymmetric and symmetric stretching
~1760	C=O (ester)	Stretching
~1650	C=C (alkene)	Stretching
~1460	C-H (CH_2, CH_3)	Bending
~1250	C-O (ester)	Stretching
~1100	C-O-C (ether in chromanol ring)	Stretching

Visualized Workflows

Synthesis Workflow

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The general workflow for the synthesis and purification of **Vitamin E linoleate** can be visualized as follows:



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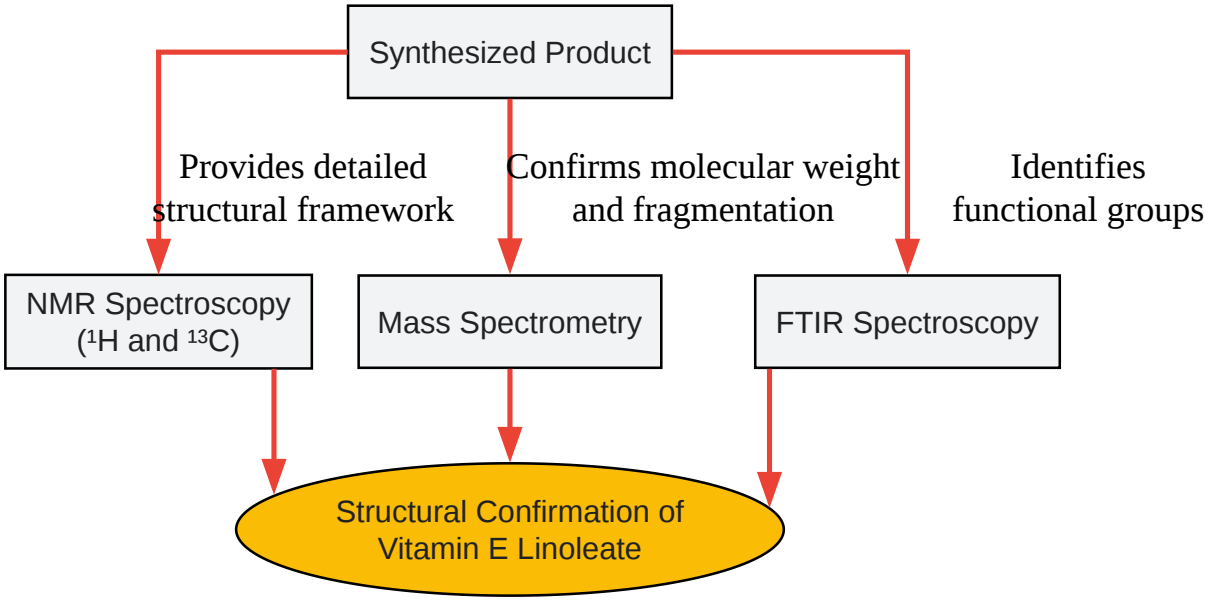
Synthesis and Purification Workflow

Structural Characterization Logic

The logical relationship of the characterization techniques used to confirm the structure of the synthesized **Vitamin E linoleate** is depicted below:



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Structural Characterization Logic Diagram

Conclusion

This technical guide has provided a comprehensive overview of the synthesis and structural characterization of **Vitamin E linoleate**. Detailed experimental protocols for both chemical and enzymatic synthesis have been presented, along with key data points for purification and

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physicochemical properties. The guide also outlines the expected outcomes from major structural elucidation techniques, namely NMR, MS, and FTIR. The provided workflows offer a clear visual representation of the synthesis and characterization processes. This information is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry, pharmaceuticals, and cosmetics, facilitating further research and development of Vitamin E derivatives.

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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. cosmeticsinfo.org [cosmeticsinfo.org]
- 4. tocopheryl linoleate, 36148-84-2 [thegoodscentscompany.com]
- 5. Enzymatic synthesis of L-ascorbyl linoleate in organic media - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. CN107202849B - Method for separating and determining vitamin E and impurities in preparation of vitamin E by HPLC (high performance liquid chromatography) - Google Patents [patents.google.com]
- 8. ijpsonline.com [ijpsonline.com]
- 9. Development of a novel tocopheryl ester for suppression of lipid accumulation without cytotoxicity by optimization of dicarboxylic ester moiety - PMC [pmc.ncbi.nlm.nih.gov]
- 10. α-Tocopheryl linoleate | PMC Isochem [pmcisochem.fr]
- 11. One-dimensional and two-dimensional 1H- and 13C-nuclear magnetic resonance (NMR) analysis of vitamin E raw materials or analytical reference standards - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]

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- 14. Gas chromatography-mass spectrometry analysis of vitamin E and its oxidation products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Synthesis and Characterization of BODIPY-α-Tocopherol: A Fluorescent Form of Vitamin E - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
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